

In-Depth Technical Guide to H-His-NH₂·2HCl (L-Histidinamide dihydrochloride)

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Compound of Interest

Compound Name: *H-His-NH₂·2HCl*

Cat. No.: *B613043*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety information, handling precautions, and an overview of the biological significance of H-His-NH₂·2HCl, also known as L-Histidinamide dihydrochloride (CAS No: 71666-95-0). This document is intended to serve as an essential resource for laboratory personnel and researchers in the fields of biochemistry, cell biology, and pharmaceutical development.

Section 1: Chemical and Physical Properties

L-Histidinamide dihydrochloride is the dihydrochloride salt of L-histidinamide. The presence of the amide group in place of the carboxylic acid and the dihydrochloride form influences its solubility and stability.

Property	Value	Source
CAS Number	71666-95-0	Fisher Scientific
Molecular Formula	C6H11N3O · 2HCl	Fisher Scientific
Molecular Weight	226.10 g/mol	Fisher Scientific
Appearance	White to off-white crystalline powder	Fisher Scientific
Solubility	Soluble in water	Fisher Scientific
Stability	Stable under normal conditions	Fisher Scientific

Section 2: Safety and Hazard Information

According to the Safety Data Sheet (SDS) from Fisher Scientific, L-Histidinamide dihydrochloride is not classified as hazardous. However, standard laboratory safety practices should always be followed.

Hazard Identification and Precautionary Measures

While not classified as hazardous, it is recommended to handle L-Histidinamide dihydrochloride with care.

- Hazard Statements: The toxicological properties have not been fully investigated.
- Precautionary Statements:
 - P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
 - P280: Wear protective gloves/protective clothing/eye protection/face protection.
 - P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

First Aid Measures

Exposure Route	First Aid Measures
Inhalation	Remove to fresh air. Get medical attention immediately if symptoms occur.
Skin Contact	Wash off immediately with plenty of water for at least 15 minutes. Get medical attention immediately if symptoms occur.
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.
Ingestion	Clean mouth with water and drink afterwards plenty of water. Get medical attention if symptoms occur.

Handling and Storage

- **Handling:** Wear appropriate personal protective equipment (PPE), including gloves and safety glasses. Avoid dust formation and inhalation. Ensure adequate ventilation.
- **Storage:** Keep container tightly closed in a dry and well-ventilated place. It is recommended to keep it refrigerated.

Section 3: Experimental Protocols and Applications

Detailed experimental protocols for L-Histidinamide dihydrochloride are not widely published. However, based on its structure as a histidine analog, it can be used in various biochemical and cell culture applications.

General Handling and Solution Preparation Workflow

The following diagram outlines a general workflow for handling and preparing solutions of L-Histidinamide dihydrochloride in a research laboratory.

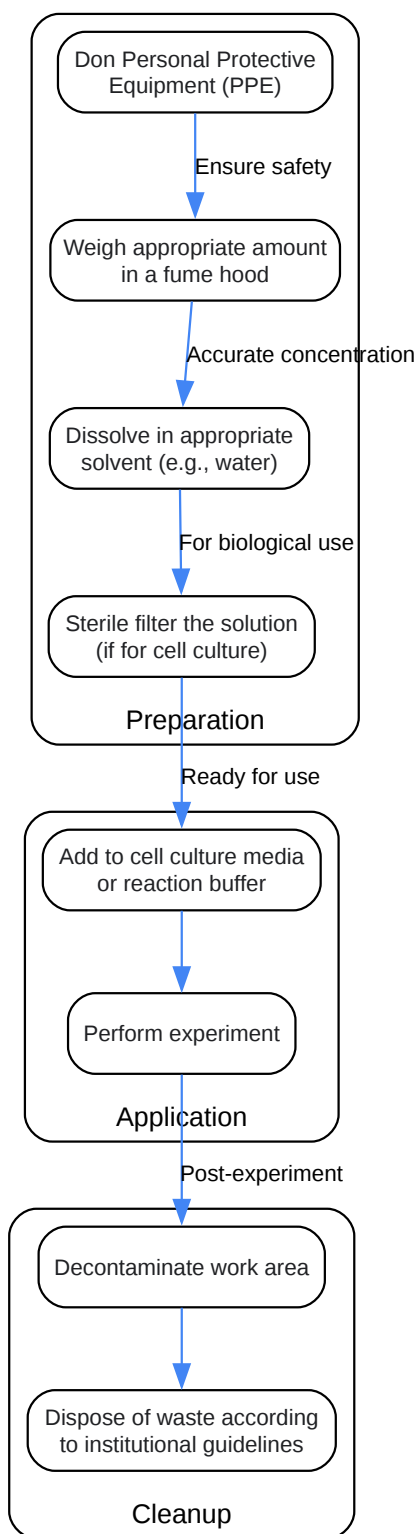


Figure 1: General Workflow for Handling L-Histidinamide dihydrochloride

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Caption: General laboratory workflow for L-Histidinamide dihydrochloride.

Potential Research Applications

- **Cell Culture Supplement:** As a derivative of the essential amino acid L-histidine, it can be used in cell culture media to study its effect on cell growth, proliferation, and metabolism.
- **Enzyme Assays:** It can be used as a substrate or inhibitor in studies of enzymes that metabolize histidine or related compounds.
- **Peptide Synthesis:** L-Histidinamide can be incorporated into synthetic peptides to investigate the role of the C-terminal amide in peptide structure and function.
- **Drug Delivery Research:** A recent study has shown the use of histidinamide-conjugated cholesterol in lipid nanoparticles for enhanced intracellular delivery of mRNA[1]. This suggests a promising application in the field of nucleic acid-based therapeutics. The imidazole side chain of histidine can become protonated at endosomal pH, which may facilitate endosomal escape, a critical step in the delivery of macromolecules into the cytoplasm.

Section 4: Role in Signaling Pathways

While direct involvement of L-Histidinamide dihydrochloride in specific signaling pathways is not well-documented, the histidine residue is a key player in various signaling events, primarily through the action of histidine kinases.

Histidine Kinases and Two-Component Systems

Histidine kinases are crucial components of two-component signal transduction systems, which are prevalent in bacteria and also found in eukaryotes like yeast and plants[2][3][4]. These systems allow organisms to sense and respond to environmental stimuli.

The general mechanism of a two-component system is as follows:

- A sensor histidine kinase detects an external signal.
- This triggers the autophosphorylation of a conserved histidine residue within the kinase.
- The phosphate group is then transferred to a conserved aspartate residue on a partner protein called the response regulator.

- The phosphorylated response regulator then mediates a downstream cellular response, often by acting as a transcription factor.

The following diagram illustrates a simplified model of a two-component signaling pathway.

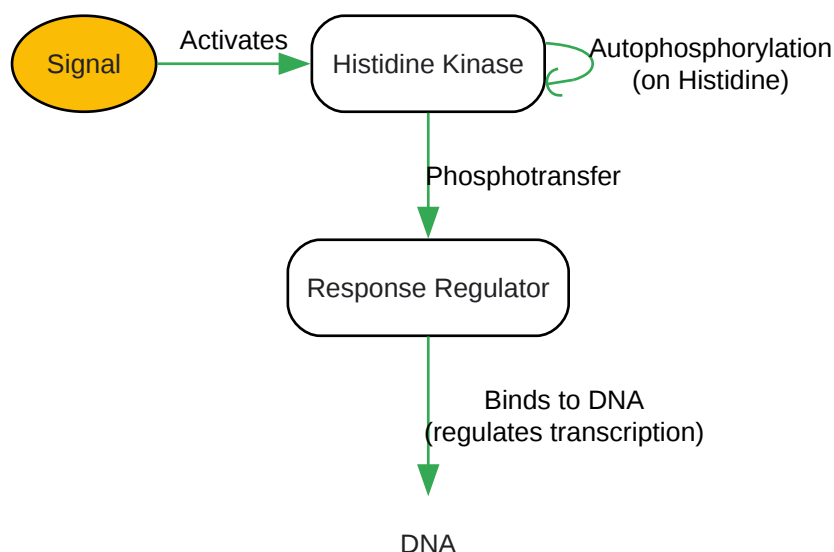


Figure 2: Simplified Two-Component Signaling Pathway

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Caption: A simplified model of a two-component signaling pathway.

Given its structural similarity to L-histidine, L-Histidinamide dihydrochloride could potentially be explored as a modulator of histidine kinase activity or as a tool to probe histidine-dependent signaling events in various biological systems.

Section 5: Conclusion

H-His-NH₂·2HCl (L-Histidinamide dihydrochloride) is a valuable research chemical with potential applications in cell biology, biochemistry, and drug delivery. While its toxicological profile is not fully characterized, it is not classified as hazardous, and adherence to standard laboratory safety procedures should ensure its safe handling. Further research is warranted to elucidate its specific biological roles and to develop detailed experimental protocols for its use in various research contexts. This guide provides a foundational understanding of its properties and safe handling to support its use in the scientific community.

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- To cite this document: BenchChem. [In-Depth Technical Guide to H-His-NH₂·2HCl (L-Histidinamide dihydrochloride)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b613043#h-his-nh2-2hcl-safety-data-sheet-and-handling-precautions]

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